

CAS number and synonyms for Oxiranylmethyl vertrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxiranylmethyl vertrate

Cat. No.: B15176614

[Get Quote](#)

In-Depth Technical Guide: Oxiranylmethyl Vertrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxiranylmethyl vertrate, also known by its IUPAC name oxiran-2-ylmethyl 3,4-dimethoxybenzoate, is an organic chemical compound with the CAS number 97259-65-9. Its structure features a vertrate group ester-linked to a glycidyl (oxiranylmethyl) moiety. This bifunctional nature suggests potential reactivity as an electrophile (due to the epoxide ring) and a molecule with potential biological activities conferred by the dimethoxybenzoyl group. This document provides a comprehensive overview of its chemical properties, synthesis, and known biological context, designed to support research and development activities.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **Oxiranylmethyl vertrate** is provided in Table 1. These properties have been computationally predicted and provide a foundational understanding of the molecule's characteristics.

Table 1: Chemical and Physical Properties of **Oxiranylmethyl Vertrate**

Property	Value	Source
CAS Number	97259-65-9	[1]
Molecular Formula	C ₁₂ H ₁₄ O ₅	[1]
Molecular Weight	238.24 g/mol	[1]
IUPAC Name	oxiran-2-ylmethyl 3,4-dimethoxybenzoate	[1]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)C(=O)OCC2CO2)OC</chem>	[1]
InChI Key	VPTDIKOVZYYYNW-UHFFFAOYSA-N	[1]

Synonyms

For comprehensive literature and database searches, a list of known synonyms for **Oxiranylmethyl vertrate** is provided in Table 2.

Table 2: Synonyms for **Oxiranylmethyl Vertrate**

Synonym
oxiran-2-ylmethyl 3,4-dimethoxybenzoate
3,4-Dimethoxybenzoic acid, oxiranylmethyl ester
EINECS 306-427-1
(Oxiran-2-yl)methyl 3,4-dimethoxybenzoate

Synthesis of Oxiranylmethyl Vertrate

A detailed experimental protocol for the synthesis of **Oxiranylmethyl vertrate** is outlined below, based on established methodologies.

Experimental Protocol: Synthesis of Oxiranylmethyl Veratrate

Objective: To synthesize **Oxiranylmethyl veratrate** from veratric acid and epichlorohydrin.

Materials:

- Veratric acid
- Epichlorohydrin
- Potassium carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

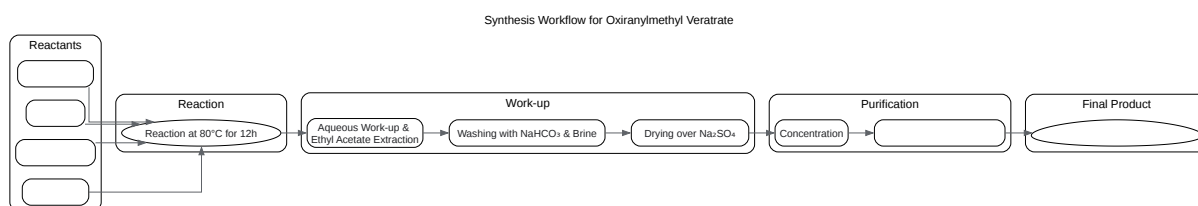
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve veratric acid (1 equivalent) in N,N-dimethylformamide (DMF).
- **Addition of Base:** Add potassium carbonate (1.5 equivalents) to the solution.
- **Addition of Epichlorohydrin:** Add epichlorohydrin (1.2 equivalents) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to 80°C and stir for 12 hours.
- **Work-up:**
 - Cool the reaction mixture to room temperature.

- Pour the mixture into water and extract with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter the mixture and concentrate the filtrate under reduced pressure.
 - Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).
- Characterization:
 - Analyze the purified product by thin-layer chromatography (TLC) to confirm its purity.
 - Obtain spectroscopic data (^1H NMR, ^{13}C NMR, IR, and MS) to confirm the structure of **Oxiranylmethyl veratrate**.

Synthesis Workflow Diagram

The logical flow of the synthesis protocol is illustrated in the following diagram:



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Oxiranylmethyl vertrate**.

Biological Activity and Signaling Pathways

Currently, there is a lack of publicly available scientific literature detailing the specific biological activities, mechanisms of action, or involvement in signaling pathways for **Oxiranylmethyl vertrate**. The presence of the epoxide group, a known reactive moiety, suggests potential for covalent modification of biological macromolecules, which could be explored in future research. The vertrate moiety is present in some natural products with known biological activities, which may provide a starting point for investigation.

Further research is required to elucidate the pharmacological profile of this compound.

Experimental Protocols for Biological Assays

Due to the limited available data on the biological effects of **Oxiranylmethyl vertrate**, detailed experimental protocols for specific biological assays are not yet established. Researchers

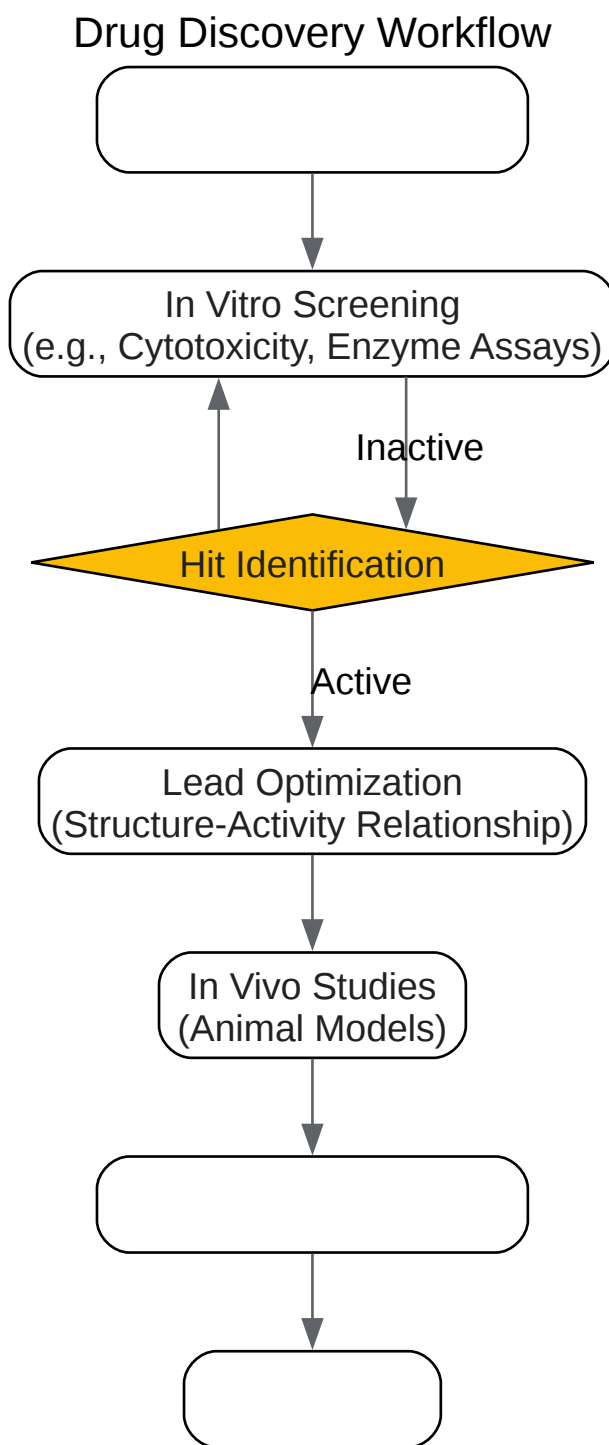
interested in investigating this compound could consider the following general experimental approaches:

- **Cytotoxicity Assays:** To assess the effect of the compound on cell viability, standard assays such as the MTT, XTT, or LDH release assays could be employed using a panel of cancer and non-cancer cell lines.
- **Enzyme Inhibition Assays:** Given the reactive epoxide, screening against various enzyme classes (e.g., proteases, kinases, esterases) could identify potential molecular targets.
- **Receptor Binding Assays:** To determine if the compound interacts with specific cellular receptors.

As research into this compound progresses, it is anticipated that more specific and detailed protocols will be developed.

Logical Relationships in Drug Discovery

The investigation of a novel compound like **Oxiranylmethyl veratrate** within a drug discovery context follows a logical progression. The following diagram illustrates this general workflow.



[Click to download full resolution via product page](#)

Caption: General workflow for drug discovery.

Conclusion

Oxiranylmethyl vertrate is a readily synthesizable organic compound. While its chemical properties are understood, its biological activities and potential therapeutic applications remain largely unexplored. This technical guide provides a foundational resource for researchers and scientists, outlining the known chemical data and synthesis protocols. The absence of significant biological data highlights a clear opportunity for further investigation into the pharmacological potential of this molecule. The provided workflows for synthesis and drug discovery offer a roadmap for future research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Oxiranylmethyl vertrate | C₁₂H₁₄O₅ | CID 11971415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and synonyms for Oxiranylmethyl vertrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176614#cas-number-and-synonyms-for-oxiranylmethyl-vertrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com